Technical Guide: Solubility Profiling of (2-Bromo-benzyl)-ethyl-amine[1][2]

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Compound of Interest

Compound Name:	*(2-Bromo-benzyl)-ethyl-amine*
CAS No.:	*67342-74-9*
Cat. No.:	*B1297800*

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Executive Summary

Compound: **(2-Bromo-benzyl)-ethyl-amine** (Free Base) & Hydrochloride Salt CAS: 893766-99-9 (Free Base) / 5465-63-4 (HCl Salt) Class: Secondary Benzylamine / Halogenated Intermediate[1][2]

This guide addresses the solubility behavior of **(2-Bromo-benzyl)-ethyl-amine**, a critical intermediate in the synthesis of respiratory therapeutics and kinase inhibitors. For the process chemist or formulation scientist, the solubility of this compound is not a static value but a dynamic property dependent on its protonation state.

Key Technical Insight: The molecule exhibits a "Solubility Switch" mechanism.[1] The free base is highly lipophilic (LogP ~2.9), favoring non-polar to moderately polar organic solvents (DCM, Toluene). Conversely, the hydrochloride salt is highly hydrophilic, favoring protic solvents (Water, Methanol). Successful handling requires strict control of pH and solvent selection to prevent uncontrolled precipitation or oiling out during synthesis.[1]

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Part 1: Physicochemical Profile & Theoretical Framework[1][2]

To predict solubility behavior without exhaustive testing, we utilize the Hansen Solubility Parameters (HSP) and physicochemical constants.

Structural Determinants[1][2][4]

- Secondary Amine (

  ): Acts as a hydrogen bond donor and acceptor.[1] This provides solubility in alcohols and polar aprotic solvents.[1]

- 2-Bromo-Phenyl Group: The bromine atom significantly increases the Dispersion force (

) and lipophilicity compared to unsubstituted benzylamine.[1] It introduces steric hindrance at the ortho position, slightly reducing crystal lattice energy (melting point depression) compared to para isomers, potentially enhancing solubility in organic media.

Computed Properties (Estimated)

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Property	Value (Free Base)	Value (HCl Salt)	Impact on Solubility
Molecular Weight	214.10 g/mol	250.56 g/mol	Moderate diffusion rates.[1]
LogP (Octanol/Water)	~2.9 (Lipophilic)	-0.5 (Hydrophilic)	Free Base: Miscible in organic phases.Salt: Partitions to aqueous phases.[1]
pKa (Conjugate Acid)	~9.3	N/A	At pH < 7.3, the species is >99% ionized (water soluble).
H-Bond Donors	1	2 (Ionic)	Salt forms strong lattice networks, requiring high dielectric solvents.[1]

Part 2: Solubility Data & Solvent Selection[1]

The following data categorizes solvent compatibility based on the "Like Dissolves Like" principle, validated by the compound's structural moieties.

Solubility Matrix

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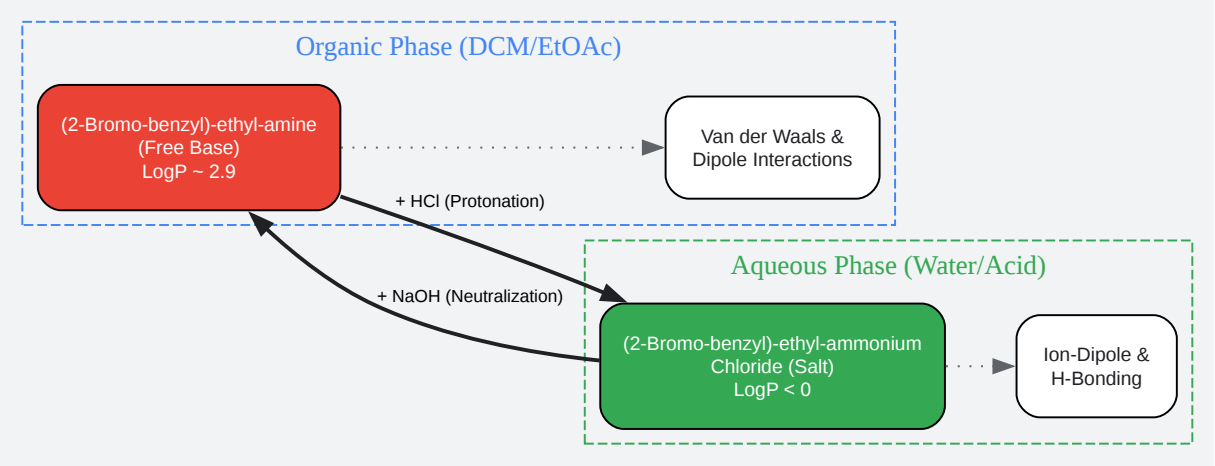
Solvent Class	Representative Solvents	Solubility (Free Base)	Solubility (HCl Salt)	Application Context
Non-Polar	Hexane, Heptane	Moderate (< 20 g/L)	Insoluble	Use Heptane to precipitate the salt form from a reaction mixture.[1]
Chlorinated	Dichloromethane (DCM), Chloroform	Very High (> 500 g/L)	Low (< 5 g/L)	DCM is the ideal extraction solvent for the free base.
Polar Aprotic	THF, Ethyl Acetate	High (> 200 g/L)	Very Low	Standard solvents for SN2 alkylation reactions.[1]
Polar Aprotic (High)	DMSO, DMF, Acetonitrile	Miscible	High (> 50 g/L)	Universal solvents for coupling reactions; difficult to remove.[1]
Polar Protic	Methanol, Ethanol, IPA	High	High (> 25 mg/mL)*	Best for recrystallization of the salt form.
Aqueous	Water (pH 7)	Low (< 1 g/L)	High (> 100 g/L)	Aqueous workup phase.[1]

*Reference: Sigma-Aldrich COA for CAS 5465-63-4 indicates solubility in Methanol at 25 mg/mL is clear and stable.[1]

The "Solubility Switch" Mechanism

The diagram below illustrates how pH adjustment alters the solvation shell, shifting the compound between organic and aqueous affinity.

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Caption: Protonation switches the dominant interaction from weak Van der Waals forces to strong Ion-Dipole interactions, inverting solvent preference.[1]

Part 3: Experimental Protocols

As specific quantitative values may vary by batch purity, the following self-validating protocols allow you to determine exact solubility limits in your specific solvent system.

Protocol A: Gravimetric Determination (Shake-Flask Method)

Adapted from OECD Guideline 105 for organic solvents.[1]

Objective: Determine saturation concentration (

) in a specific solvent at 25°C.

Reagents:

- **(2-Bromo-benzyl)-ethyl-amine** (Test Substance)[1]
- Target Solvent (HPLC Grade)

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Workflow:

- Pre-Saturation: Add excess solid/liquid amine to 10 mL of solvent in a glass vial until undissolved material remains visible.
- Equilibration: Cap tightly. Agitate at 25°C for 24 hours (use a shaker or magnetic stir bar).
- Settling: Allow the mixture to stand for 1 hour to let undissolved particles settle.
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter (pre-wetted with solvent) into a tared weighing vessel.
  - Critical: Ensure the filter and syringe are at the same temperature to prevent precipitation during filtration.
- Evaporation: Evaporate the solvent under a gentle nitrogen stream or vacuum.[1]
- Quantification: Weigh the residue.
  - Calculation:

    [1]

Protocol B: HPLC Quantification (High Precision)

For trace solubility or kinetic studies, use HPLC.[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm).[1]
- Mobile Phase A: Water + 0.1% TFA (Trifluoroacetic acid).[1]
- Mobile Phase B: Acetonitrile + 0.1% TFA.[1]
- Gradient: 10% B to 90% B over 10 minutes.
- Detection: UV at 210 nm (Amine) and 254 nm (Aromatic ring).[1]
- Note: The acidic mobile phase ensures the amine is protonated, improving peak shape and retention consistency.

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Part 4: Applications in Synthesis & Purification

Reaction Solvent Selection

For nucleophilic substitution (e.g., reacting 2-bromobenzyl bromide with ethylamine):

- Recommended:Acetonitrile or DMF.[1]
- Reasoning: These polar aprotic solvents solvate the cation of the reagents but leave the amine nucleophile "naked" (unsolvated), increasing reaction rate (

).

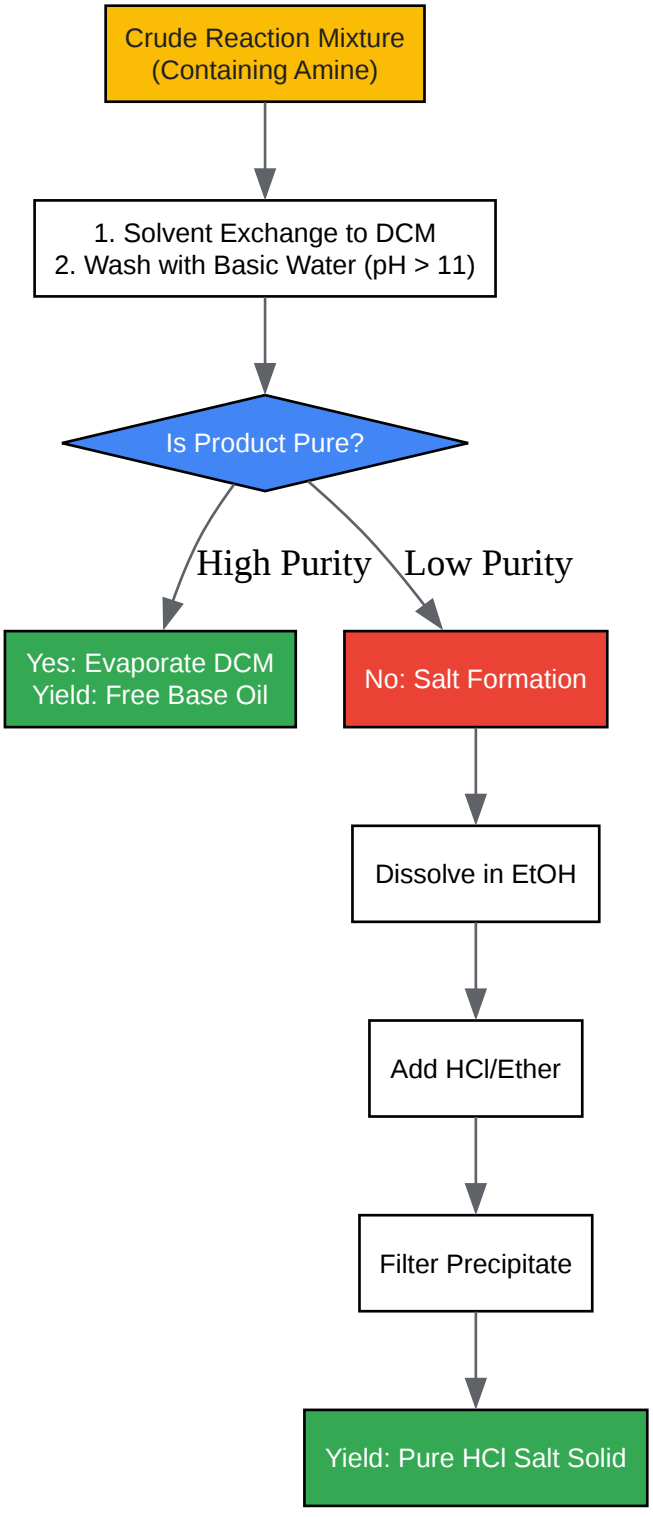
Purification by Recrystallization (Salt Formation)

To purify the crude oil free base:

- Dissolve crude free base in Ethanol (5 volumes).
- Slowly add 1.1 equivalents of HCl in Ethanol or Diethyl Ether.
- Cool to 0°C. The non-polar ethyl/benzyl groups will drive the salt out of solution as the ionic strength increases.
- Filter the white precipitate.[1]
- Wash with cold Diethyl Ether (in which the salt is insoluble) to remove non-polar impurities. [1]

Experimental Workflow Diagram

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Caption: Decision tree for isolating **(2-Bromo-benzyl)-ethyl-amine** based on solubility properties.

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